

An In-Depth Technical Guide to the Solubility of 4'-Methoxyacetophenone

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Compound of Interest

Compound Name: 4'-Methoxyacetophenone

Cat. No.: B371526

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4'-methoxyacetophenone** in various solvents. The information contained herein is essential for professionals in drug development, chemical synthesis, and formulation science, where understanding solubility is critical for process optimization, purification, and the development of stable formulations.

Introduction to 4'-Methoxyacetophenone

4'-Methoxyacetophenone, also known as acetanisole, is an aromatic ketone with the chemical formula $C_9H_{10}O_2$. It is a white crystalline solid at room temperature with a characteristic sweet, floral odor. Its chemical structure, featuring a methoxy group para to an acetyl group on a benzene ring, dictates its polarity and, consequently, its solubility in different media. This compound serves as a key intermediate in the synthesis of various pharmaceuticals, fragrances, and other specialty chemicals.

Solubility Profile of 4'-Methoxyacetophenone

The solubility of a compound is a fundamental physicochemical property that influences its bioavailability, formulation, and purification methods. The solubility of **4'-methoxyacetophenone** is governed by the interplay of its polar carbonyl and ether functionalities and its nonpolar aromatic ring.

Qualitative Solubility

4'-Methoxyacetophenone exhibits a range of solubilities in common laboratory solvents. It is generally described as soluble in many organic solvents while being practically insoluble in water.

Table 1: Qualitative Solubility of **4'-Methoxyacetophenone**

Solvent Classification	Solvent Examples	Solubility Description	Citations
Polar Protic Solvents	Water	Insoluble/Practically Insoluble	[1] [2] [3]
Ethanol	Very Soluble	[1]	
Methanol	Soluble	---	
Polar Aprotic Solvents	Acetone	Soluble	[1]
Dimethyl Sulfoxide (DMSO)	Soluble	---	
Ethyl Acetate	Soluble	---	
Nonpolar Solvents	Diethyl Ether	Soluble	[1]
Chloroform	Soluble	[1]	
Toluene	Soluble	---	
Hexane	Sparingly Soluble	---	[2] [3]
Other	Fixed Oils	Soluble	
Propylene Glycol	Soluble	[3]	
Glycerin	Insoluble	[3]	[3]
Mineral Oil	Insoluble	[3]	

Quantitative Solubility Data

While extensive quantitative solubility data for **4'-methoxyacetophenone** across a wide range of organic solvents at various temperatures is not readily available in published literature, the solubility in water has been established.

Table 2: Quantitative Solubility of **4'-Methoxyacetophenone** in Water

Solvent	Temperature (°C)	Solubility (g/L)	Molar Solubility (mol/L)	Citations
Water	20	2.474	0.0165	[4] [5]

To provide a more comprehensive understanding for researchers, the following table presents the experimentally determined mole fraction solubility of the structurally similar compound, m-hydroxyacetophenone, in various organic solvents at different temperatures. This data, obtained through the gravimetric method, can serve as a useful reference for predicting the behavior of **4'-methoxyacetophenone**.[\[6\]](#)

Table 3: Mole Fraction Solubility (x_1) of m-Hydroxyacetophenone in Various Solvents at Different Temperatures (T/K)[\[6\]](#)

T/K	Methanol	Ethanol	n-Propanol	Isopropanol	n-Butanol	Isobutanol	Benzene	Methyl Acetate	Ethyl Acetate
289.15	0.2831	0.2552	0.2285	0.2033	0.1982	0.1764	0.0418	0.2455	0.2233
295.15	0.3256	0.2941	0.2643	0.2359	0.2301	0.2052	0.0519	0.2863	0.2608
301.15	0.3734	0.3381	0.3049	0.2729	0.2662	0.2381	0.0641	0.3321	0.3029
307.15	0.4273	0.3878	0.3508	0.3148	0.3071	0.2755	0.0788	0.3835	0.3503
313.15	0.4879	0.4441	0.4028	0.3623	0.3535	0.3181	0.0965	0.4414	0.4037
319.15	0.5562	0.5079	0.4616	0.4161	0.4061	0.3665	0.1179	0.5067	0.4639
325.15	0.6334	0.5799	0.5281	0.4770	0.4657	0.4214	0.1437	0.5804	0.5319

Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for research and development. The following are detailed methodologies for key experiments.

Gravimetric Method for Solubility in Organic Solvents

This method is a reliable and straightforward approach to determine the equilibrium solubility of a crystalline compound in a given solvent at a specific temperature.

Materials:

- **4'-Methoxyacetophenone** (crystalline)
- Selected organic solvent (e.g., ethanol, acetone, ethyl acetate)
- Analytical balance (± 0.1 mg)
- Thermostatic shaker or water bath
- Calibrated thermometer
- Glass vials with screw caps
- Syringe filters (0.45 μm , solvent-compatible)
- Pre-weighed weighing bottles or aluminum pans
- Drying oven

Procedure:

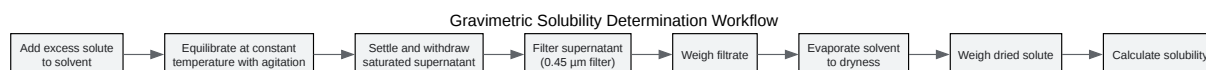
- **Sample Preparation:** Add an excess amount of crystalline **4'-methoxyacetophenone** to a glass vial containing a known volume of the selected organic solvent.
- **Equilibration:** Seal the vial and place it in a thermostatic shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached. Periodically check for the presence of undissolved solid to confirm that the solution is saturated.

- **Sample Withdrawal and Filtration:** Once equilibrium is achieved, allow the solution to stand undisturbed at the set temperature for at least 2 hours to allow the excess solid to settle. Carefully withdraw a known volume of the supernatant using a pre-heated syringe and immediately filter it through a 0.45 µm syringe filter into a pre-weighed, labeled weighing bottle. This step should be performed quickly to avoid temperature changes that could affect solubility.
- **Solvent Evaporation:** Weigh the weighing bottle containing the filtrate to determine the mass of the solution. Place the weighing bottle in a drying oven at a temperature below the boiling point of the solvent and the melting point of the solute until all the solvent has evaporated and a constant weight of the solute is achieved.
- **Calculation:** The mole fraction solubility (x_1) can be calculated using the following equation:

$$x_1 = (m_1 / M_1) / [(m_1 / M_1) + (m_2 / M_2)]$$

where:

- m_1 is the mass of the dissolved **4'-methoxyacetophenone** (solute)
- M_1 is the molar mass of **4'-methoxyacetophenone** (150.17 g/mol)
- m_2 is the mass of the solvent (calculated from the mass of the solution minus the mass of the solute)
- M_2 is the molar mass of the solvent



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Gravimetric Solubility Determination Workflow

HPLC Method for Solubility Determination

High-Performance Liquid Chromatography (HPLC) is a sensitive and accurate method for determining solubility, especially for compounds with good UV absorbance.

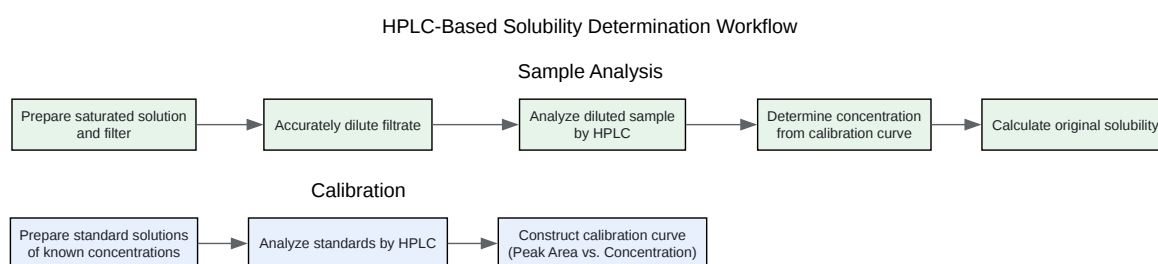
Materials:

- Calibrated HPLC system with a UV detector
- Analytical column suitable for the analyte (e.g., C18)
- Mobile phase (e.g., acetonitrile/water mixture)
- **4'-Methoxyacetophenone** (crystalline and analytical standard)
- Selected solvents
- Volumetric flasks and pipettes
- Analytical balance
- Thermostatic shaker
- Syringe filters (0.45 μm)

Procedure:

- **Calibration Curve:** Prepare a series of standard solutions of **4'-methoxyacetophenone** of known concentrations in a suitable solvent (e.g., the mobile phase). Inject these standards into the HPLC system and record the peak areas. Construct a calibration curve by plotting peak area versus concentration.
- **Saturated Solution Preparation:** Prepare saturated solutions of **4'-methoxyacetophenone** in the desired solvents as described in the gravimetric method (steps 1 and 2).
- **Sample Preparation and Dilution:** After equilibration, filter the supernatant through a 0.45 μm syringe filter. Accurately dilute a known volume of the filtered saturated solution with the mobile phase to a concentration that falls within the range of the calibration curve.

- HPLC Analysis: Inject the diluted sample solution into the HPLC system and record the peak area.
- Calculation: Determine the concentration of **4'-methoxyacetophenone** in the diluted sample using the calibration curve. Calculate the original concentration in the saturated solution by accounting for the dilution factor.



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HPLC-Based Solubility Determination Workflow

Conclusion

This technical guide has summarized the available solubility data for **4'-methoxyacetophenone** and provided detailed experimental protocols for its determination. While qualitative data indicates good solubility in many common organic solvents, there is a need for more comprehensive quantitative studies to be published. The provided methodologies offer robust frameworks for researchers to generate this critical data for their specific applications. A thorough understanding of the solubility of **4'-methoxyacetophenone** is paramount for its effective use in pharmaceutical and chemical industries.

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